

Beryllium Perchlorate (CAS: 13597-95-0): A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Beryllium perchlorate*

Cat. No.: *B084725*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Beryllium and its compounds are highly toxic and carcinogenic. This document is intended for informational purposes for professionals trained in handling hazardous materials. Appropriate personal protective equipment (PPE) and engineering controls are mandatory when working with **beryllium perchlorate**.

Introduction

Beryllium perchlorate, with the CAS number 13597-95-0, is an inorganic compound with the chemical formula $\text{Be}(\text{ClO}_4)_2$.^[1] It is a powerful oxidizing agent and is primarily known in its hydrated forms, typically as a dihydrate or tetrahydrate.^[1] While its direct application in drug development is not established due to its inherent toxicity, understanding its chemical behavior is crucial for researchers in various fields, including materials science and inorganic chemistry. This guide provides a comprehensive overview of its properties, synthesis, and chemical behavior, with a focus on safety and handling.

Chemical and Physical Properties

Beryllium perchlorate is a white, hygroscopic solid that is soluble in water and acetone.^[1] The anhydrous form has a molecular weight of 207.91 g/mol.^{[2][3]} Due to the small ionic radius and high charge density of the beryllium(II) ion, it exhibits significant hydrolytic tendencies in aqueous solutions.^[2]

Table 1: Physical and Chemical Properties of **Beryllium Perchlorate**

Property	Value	Reference(s)
CAS Number	13597-95-0	[1][4][5][6]
Molecular Formula	Be(ClO ₄) ₂	[2][5][6]
Molecular Weight	207.91 g/mol	[2][3][7][8]
Appearance	White solid	[1]
Solubility in Water	198 g/100 mL (25 °C, tetrahydrate)	[1]
Melting Point	Decomposes	[1]
Other Names	Beryllium diperchlorate	[1][5]

Synthesis and Reactions

Beryllium perchlorate is typically synthesized through the reaction of beryllium oxide with concentrated perchloric acid.[1][2][4] The resulting product is usually the tetrahydrate, Be(ClO₄)₂·4H₂O.[1]

3.1. Hydrolysis and Decomposition

In aqueous solutions, **beryllium perchlorate** hydrolyzes to form various hydroxo-complexes.[2] The tetraaqua beryllium(II) ion, [Be(H₂O)₄]²⁺, is formed upon dissolution, which can then partially hydrolyze to the trimeric ion [Be₃(OH)₃(H₂O)₆]³⁺. [1]

Thermal decomposition of **beryllium perchlorate** does not yield the anhydrous form. Instead, heating the hydrated forms leads to the formation of basic **beryllium perchlorates** and ultimately beryllium oxide.[1] For instance, the tetrahydrate decomposes at 140 °C, and further heating to 260 °C yields beryllium oxide.[1] The dihydrate decomposes at 200 °C to a basic **beryllium perchlorate**, which in turn decomposes to beryllium oxide at 270 °C.[1]

Table 2: Decomposition Temperatures of **Beryllium Perchlorate** Hydrates

Hydrate Form	Decomposition Temperature (°C)	Products	Reference(s)
$\text{Be}(\text{ClO}_4)_2 \cdot 4\text{H}_2\text{O}$	140	Unidentified basic beryllium perchlorate	[1]
Unidentified basic beryllium perchlorate	260	Beryllium oxide (BeO)	[1]
$\text{Be}(\text{ClO}_4)_2 \cdot 2\text{H}_2\text{O}$	200	Basic beryllium perchlorate ($\text{Be}_4\text{O}(\text{ClO}_4)_6$)	[1]
Basic beryllium perchlorate ($\text{Be}_4\text{O}(\text{ClO}_4)_6$)	270	Beryllium oxide (BeO)	[1]

Experimental Protocols

4.1. Synthesis of **Beryllium Perchlorate** Tetrahydrate

Objective: To synthesize **beryllium perchlorate** tetrahydrate from beryllium oxide and perchloric acid.

Materials:

- Beryllium oxide (BeO)
- Concentrated perchloric acid (HClO_4)
- Distilled water
- Glass reaction vessel
- Heating mantle with magnetic stirrer
- Evaporating dish
- Fume hood

Procedure:

- In a fume hood, carefully add a stoichiometric amount of beryllium oxide to a glass reaction vessel.
- Slowly add concentrated perchloric acid to the beryllium oxide with continuous stirring. The reaction is as follows: $\text{BeO} + 2\text{HClO}_4 \rightarrow \text{Be}(\text{ClO}_4)_2 + \text{H}_2\text{O}$.[\[1\]](#)[\[2\]](#)
- Gently heat the mixture to facilitate the reaction. The reaction may be slow.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Once the reaction is complete, transfer the solution to an evaporating dish.
- Carefully evaporate the solution to obtain crystals of **beryllium perchlorate** tetrahydrate.

4.2. Thermal Decomposition of **Beryllium Perchlorate** Tetrahydrate

Objective: To observe the thermal decomposition of **beryllium perchlorate** tetrahydrate.

Materials:

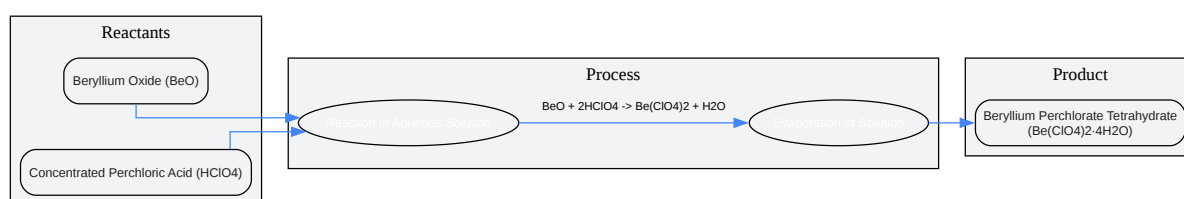
- **Beryllium perchlorate** tetrahydrate ($\text{Be}(\text{ClO}_4)_2 \cdot 4\text{H}_2\text{O}$)
- Tube furnace
- Inert atmosphere (e.g., nitrogen or argon)
- Sample holder (e.g., quartz boat)
- Thermocouple

Procedure:

- Place a small, known amount of **beryllium perchlorate** tetrahydrate into the sample holder.
- Position the sample holder in the center of the tube furnace.
- Purge the furnace with an inert gas to remove air and moisture.
- Slowly heat the furnace to 140 °C and hold at this temperature.[\[1\]](#)

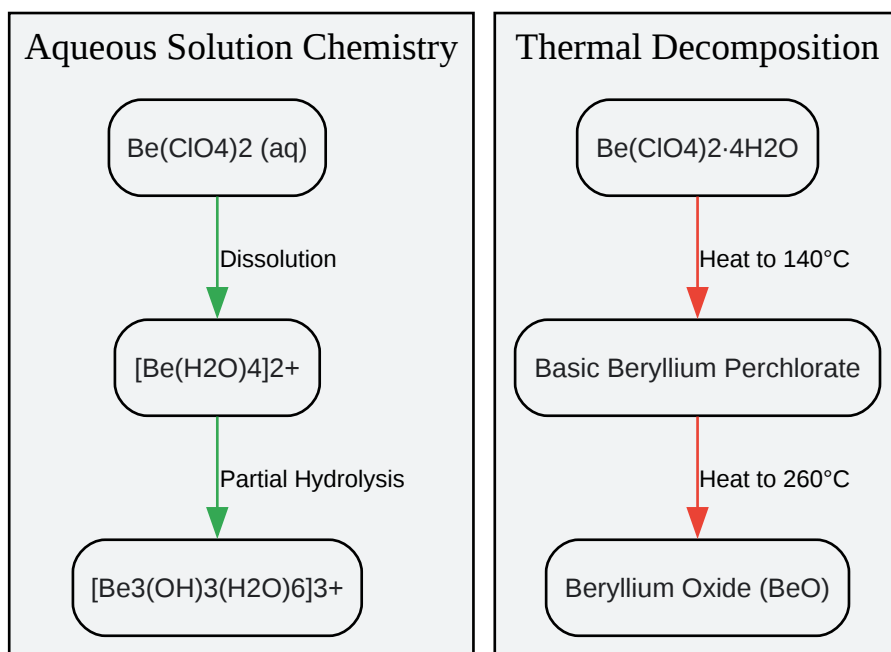
- Observe any changes in the sample, indicative of decomposition to a basic **beryllium perchlorate**.
- Increase the temperature to 260 °C to induce further decomposition to beryllium oxide.[1]
- Cool the furnace to room temperature under the inert atmosphere before removing the sample.

Visualizations



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **beryllium perchlorate** tetrahydrate.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Beryllium perchlorate - Wikipedia [en.wikipedia.org]
- 2. Buy Beryllium perchlorate | 13597-95-0 [smolecule.com]
- 3. Beryllium perchlorate | BeCl_2O_8 | CID 14389538 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. beryllium perchlorate | 13597-95-0 [chemicalbook.com]
- 5. guidechem.com [guidechem.com]
- 6. echemi.com [echemi.com]
- 7. Beryllium Perchlorate [drugfuture.com]
- 8. merckindex.rsc.org [merckindex.rsc.org]

- To cite this document: BenchChem. [Beryllium Perchlorate (CAS: 13597-95-0): A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084725#beryllium-perchlorate-cas-number-13597-95-0]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com